

A Comparative Guide to Tin Isotope Fractionation in Geological Samples

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Compound of Interest

Compound Name: *tin-120*

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This guide provides a comprehensive comparison of tin (Sn) isotope fractionation patterns observed in various geological samples. It is intended for researchers, scientists, and professionals in geochemistry and related fields, offering insights into the mechanisms driving isotopic variation and the analytical methods used for their determination. Tin's ten stable isotopes make it a powerful tool for tracing geological processes, from planetary evolution to ore formation.[1][2]

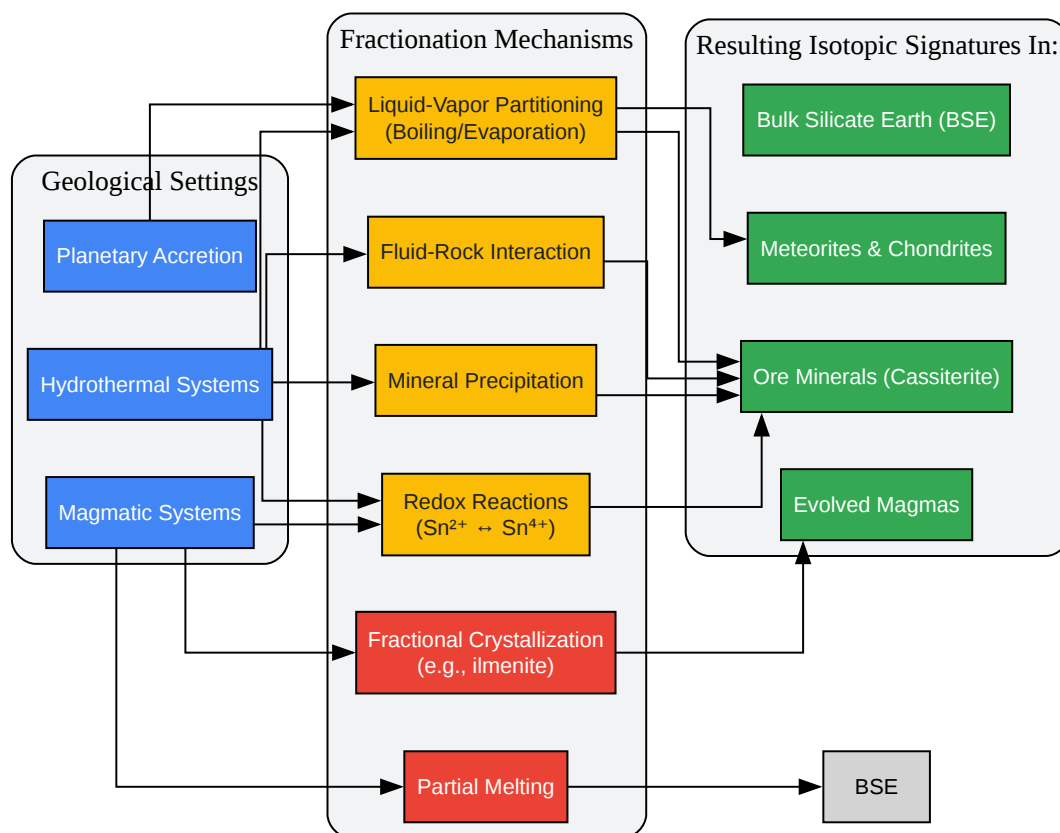
Mechanisms of Tin Isotope Fractionation

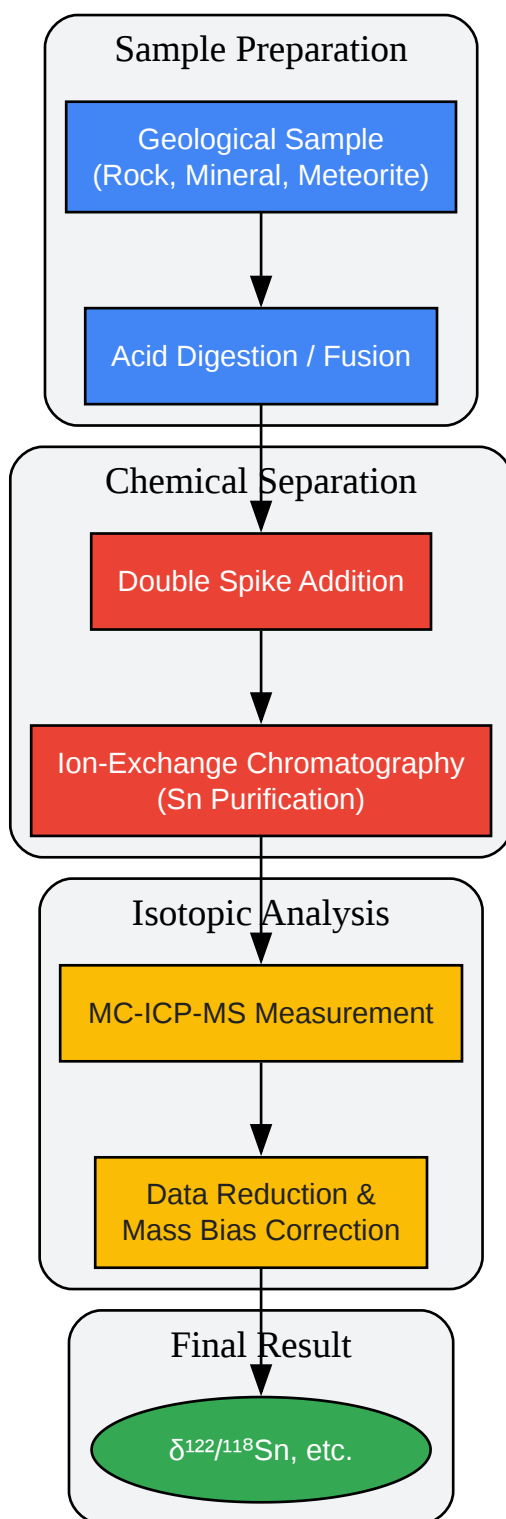
Tin isotope fractionation in geological materials is driven by a variety of processes. The primary mechanisms include redox reactions, phase changes (liquid-vapor partitioning), and crystal-melt differentiation.[1][3] Heavier isotopes are generally favored in more oxidized phases (Sn^{4+}) and condensed phases.[1]

The key processes influencing Sn isotope distribution are:

- **Magmatic and Igneous Processes:** Significant Sn isotope fractionation occurs during partial melting and fractional crystallization.[1] The precipitation of minerals like ilmenite, in particular, leads to the enrichment of lighter Sn isotopes in the evolving melt.[4][5]
- **Redox Reactions:** Tin has three main oxidation states (Sn^0 , Sn^{2+} , Sn^{4+}), and transitions between them are a major cause of isotopic fractionation.[4] Thermodynamic calculations show that heavier isotopes preferentially accumulate in oxidized phases.[1]

- **Hydrothermal and Ore-Forming Processes:** In hydrothermal systems, processes like the boiling of fluids (liquid-vapor separation), fluid-rock interactions, and the progressive precipitation of Sn-bearing minerals like cassiterite (SnO_2) can induce significant isotopic fractionation.[\[6\]](#)[\[7\]](#)
- **Cosmochemical Processes:** High-temperature evaporation and condensation in the early solar nebula are considered primary causes for Sn isotope fractionation observed in meteorites.[\[8\]](#) Some extraterrestrial materials also exhibit mass-independent fractionation, potentially caused by the magnetic isotope effect (MIE).[\[9\]](#)





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References

- 1. researchgate.net [researchgate.net]
- 2. Isotopes of tin - Wikipedia [en.wikipedia.org]
- 3. Advances and application in tin isotope geochemistry [geojournals.cn]
- 4. Tin isotopic fractionation during igneous differentiation and Earth's mantle composition | Geochemical Perspectives Letters [geochemicalperspectivesletters.org]
- 5. geochemicalperspectivesletters.org [geochemicalperspectivesletters.org]
- 6. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 7. Our Institute makes fundamental progress in tin isotope research [es.nju.edu.cn]
- 8. mdpi.com [mdpi.com]
- 9. Variation in the relationship between odd isotopes of tin in mass-independent fractionation induced by the magnetic isotope effect - PMC [pmc.ncbi.nlm.nih.gov]
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